

An In-depth Technical Guide to 2-Nitroanisole: Chemical Properties and Structure

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Compound of Interest

Compound Name: 2-Nitroanisole

Cat. No.: B7769701

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural characteristics of **2-Nitroanisole**. The information is curated for professionals in research and development, with a focus on data clarity and experimental context.

Chemical Identity and Structure

2-Nitroanisole, also known as 1-methoxy-2-nitrobenzene, is an organic compound with the chemical formula $C_7H_7NO_3$.^{[1][2][3][4]} It is characterized by an anisole molecule where a nitro group has substituted one of the hydrogen atoms at the ortho position relative to the methoxy group.^{[1][3][5]} This compound is a synthetic, colorless to yellowish or reddish liquid.^{[1][5][6]}

The structure of **2-Nitroanisole** is critical to its chemical behavior. The presence of both the electron-donating methoxy group and the electron-withdrawing nitro group on the benzene ring influences its reactivity, particularly in electrophilic aromatic substitution and reduction reactions.

Chemical Structure Diagram

Caption: Chemical structure of **2-Nitroanisole**.

Tabulated Physicochemical Data

The following tables summarize the key physical and chemical properties of **2-Nitroaniso**le for easy reference and comparison.

Table 1: General Chemical Properties

Property	Value	Reference(s)
CAS Number	91-23-6	[1] [2] [3] [5] [7]
Molecular Formula	C ₇ H ₇ NO ₃	[1] [2] [3] [4]
Molecular Weight	153.14 g/mol	[1] [2] [4] [7]
IUPAC Name	1-methoxy-2-nitrobenzene	[1]
Synonyms	o-Nitroaniso	[3] [6]

Table 2: Physical Properties

Property	Value	Reference(s)
Appearance	Colorless to yellowish or reddish liquid	[1] [5] [6]
Melting Point	9-12 °C	[2] [5] [7]
Boiling Point	273-277 °C	[1] [2] [5] [7]
Density	1.254 g/mL at 20-25 °C	[1] [5] [7]
Flash Point	124-142 °C	[2] [8]
Refractive Index (n _{20/D})	1.561	[7] [9]
Vapor Pressure	0.0036 mmHg	[1]
Vapor Density (air=1)	5.29	[1]

Table 3: Solubility

Solvent	Solubility	Reference(s)
Water	Insoluble to sparingly soluble (1.69 g/L at 30°C)	[1][3][6][7][10]
Ethanol	Soluble	[2][3][5][6][7][10]
Diethyl Ether	Soluble	[3][6][7][10]
Carbon Tetrachloride	Soluble	[1]

Table 4: Spectroscopic Data

Technique	Data Highlights	Reference(s)
^1H NMR	Spectral data available in Sadtler Research Laboratories Spectral Collection (Proton NMR: 1887).	[1][6]
^{13}C NMR	Spectral data have been reported (C-13: 931).	[6]
Infrared (IR)	Spectral data available (prism, grating[11]).	[6]
Mass Spectrometry (MS)	GC-MS data available, major fragments (m/z) reported.	[1]
Ultraviolet (UV)	Max absorption in cyclohexane at 249 nm and 304 nm.	

Experimental Protocols

Synthesis of 2-Nitroanisole

There are two primary methods for the synthesis of **2-Nitroanisole**.

Method 1: From 2-Chloronitrobenzene

This method involves the nucleophilic aromatic substitution of chlorine with a methoxy group.

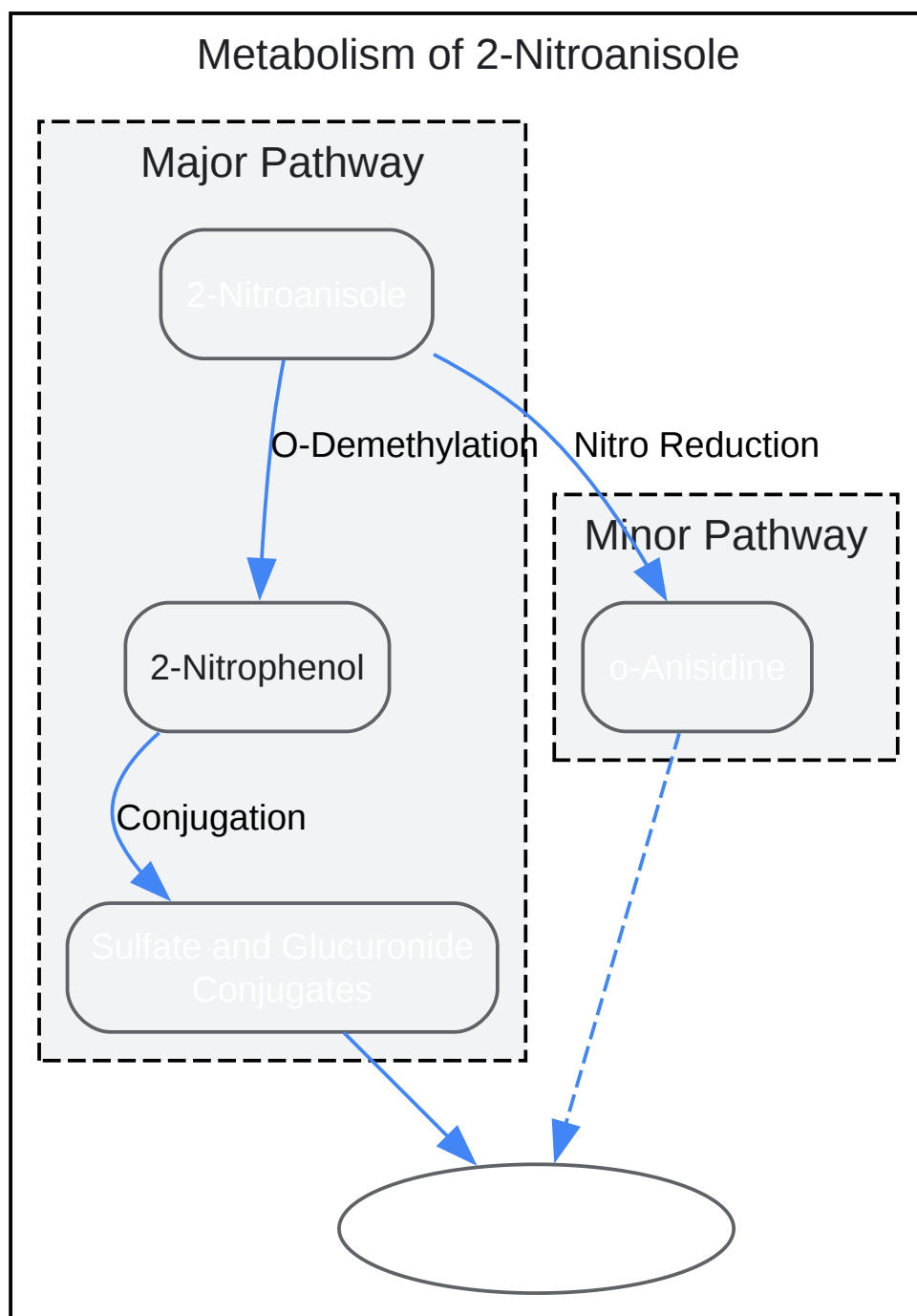
- Reactants: 2-Chloronitrobenzene, Methanolic Sodium Hydroxide.[1][6]
- Procedure:
 - A solution of 2-chloronitrobenzene in methanol is prepared.[1][6]
 - Methanolic sodium hydroxide is slowly added to the solution at 70°C.[1][6]
 - To drive the reaction to completion, the mixture is gradually heated under pressure to 95°C.[1][6]
 - After the reaction is complete, the mixture is diluted with water.[1][6]
 - The product, **2-Nitroanisole**, separates as an oil and can be isolated.[1][6]
- Yield: Approximately 90%.[1]

Method 2: Nitration of Anisole

This method involves the electrophilic aromatic substitution of a hydrogen atom on the anisole ring with a nitro group.

- Reactants: Anisole, Concentrated Nitric Acid, Concentrated Sulfuric Acid.[9][12]
- Procedure:
 - Anisole is treated with a nitrating mixture of concentrated nitric acid and concentrated sulfuric acid.[9][12]
 - The reaction is typically carried out at a low temperature (0-5°C) to prevent over-nitration and control the reaction rate.[9]
 - The methoxy group of anisole directs the nitration to the ortho and para positions, resulting in a mixture of **2-nitroanisole** and 4-nitroanisole.[4][9][12]
- Purification: The resulting isomers can be separated by techniques such as fractional distillation or chromatography.[9]

Synthesis Workflow: From 2-Chloronitrobenzene



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